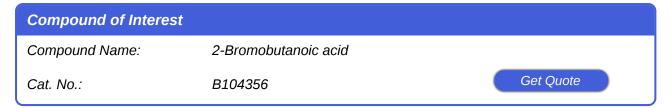


# Hell-Volhard-Zelinsky synthesis of 2-Bromobutanoic acid

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An In-depth Technical Guide to the Hell-Volhard-Zelinsky Synthesis of 2-Bromobutanoic Acid

### **Abstract**

The Hell-Volhard-Zelinsky (HVZ) reaction is a cornerstone of organic synthesis for the  $\alpha$ -halogenation of carboxylic acids. This guide provides a comprehensive technical overview of the synthesis of **2-Bromobutanoic acid** from butanoic acid using this classical method. It details the reaction mechanism, provides a step-by-step experimental protocol, summarizes key quantitative data, and includes visualizations of the chemical pathway and experimental workflow. This document is intended to serve as a practical resource for professionals requiring a detailed understanding of this fundamental transformation for applications in fine chemical synthesis and pharmaceutical development.

## **Reaction Mechanism**

The Hell-Volhard-Zelinsky reaction facilitates the selective α-bromination of a carboxylic acid.[1] The overall transformation involves treating the carboxylic acid with bromine in the presence of a catalytic amount of phosphorus tribromide (PBr<sub>3</sub>) or red phosphorus.[1][2] The reaction proceeds through four principal stages:

• Formation of Acyl Bromide: Phosphorus tribromide converts the butanoic acid into the more reactive butanoyl bromide.[1][3]

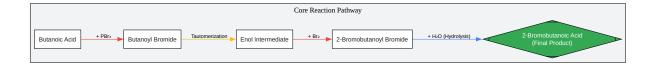
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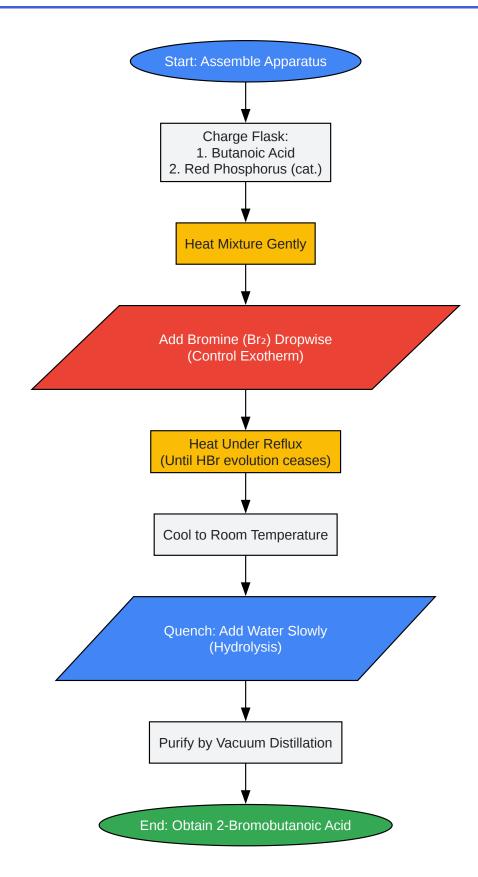


- Enolization: The butanoyl bromide, which can readily enolize, tautomerizes to its enol form.
  This step is crucial as it establishes the nucleophilic α-carbon.[3][4]
- $\alpha$ -Bromination: The electron-rich enol intermediate attacks a molecule of bromine, resulting in the selective formation of 2-bromobutanoyl bromide at the  $\alpha$ -position.[1][3]
- Hydrolysis: The resulting 2-bromobutanoyl bromide is hydrolyzed during the aqueous work-up to yield the final product, **2-Bromobutanoic acid**.[1][3]









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